

Application Notes and Protocols for AZD5904 in Sperm Penetration and Motility Assays

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZD5904

Cat. No.: B1666224

[Get Quote](#)

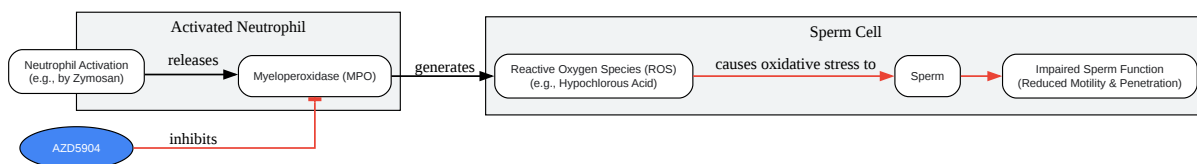
For Researchers, Scientists, and Drug Development Professionals

Introduction

AZD5904 is a potent and irreversible inhibitor of myeloperoxidase (MPO), an enzyme predominantly found in neutrophils that plays a critical role in the generation of reactive oxygen species (ROS).[1] In the context of male infertility, oxidative stress (OS) resulting from excessive ROS production is a known factor that can negatively impact sperm function, including motility and the ability to fertilize an oocyte.[2][3][4] These application notes provide a summary of the effects of **AZD5904** on human sperm function in vitro, particularly in the context of oxidative stress, and offer detailed protocols for assessing its impact on sperm penetration and motility. The information is primarily based on a study by Campbell et al. (2021), which investigated the potential of **AZD5904** as a therapeutic agent for male infertility.[2][5]

Mechanism of Action

AZD5904 improves sperm function by inhibiting myeloperoxidase, thereby reducing oxidative stress.[4] Neutrophils, when activated, release MPO, which catalyzes the production of potent reactive oxygen species. This oxidative stress can damage sperm membranes, impair motility, and reduce the sperm's ability to penetrate the oocyte. By inhibiting MPO, **AZD5904** is proposed to protect sperm from this oxidative damage, leading to improved functional motility.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action of **AZD5904** in improving sperm function.

Data Presentation

The following table summarizes the quantitative data from the in vitro study of **AZD5904** on human sperm function.

Parameter Assessed	Treatment Group	Observation	Statistical Significance	Reference
Sperm Penetration	AZD5904	16 out of 45 (35.6%) samples showed a $\geq 20\%$ increase in sperm penetration through viscous media.	$P < 0.003$	[2][3]
Total Sperm Motility	AZD5904	No significant difference compared to control groups at 2 hours and 24 hours.	Not Statistically Significant	[2][3]
Progressive Sperm Motility	AZD5904	No significant difference compared to control groups at 2 hours and 24 hours.	Not Statistically Significant	[2][3]

Experimental Protocols

In Vitro Model of Oxidative Stress

This protocol describes the co-incubation of human spermatozoa with activated neutrophils to simulate an oxidative stress environment.

Materials:

- Freshly ejaculated human semen samples
- Zymosan A from *Saccharomyces cerevisiae*

- **AZD5904**
- Sperm preparation medium (e.g., Earle's balanced salt solution supplemented with human serum albumin)
- Phosphate-buffered saline (PBS)
- Centrifuge
- Incubator (37°C, 5% CO₂)

Procedure:

- Neutrophil Isolation and Activation:
 - Isolate neutrophils from peripheral blood of healthy donors using a standard density gradient centrifugation method.
 - Resuspend the isolated neutrophils in a suitable buffer.
 - Activate the neutrophils by incubating them with zymosan.
- Sperm Preparation:
 - Allow semen samples to liquefy at room temperature for 30-60 minutes.
 - Prepare a motile sperm fraction using a density gradient centrifugation technique or a direct swim-up method.
 - Wash the prepared sperm in the sperm preparation medium and resuspend to a final concentration of approximately 10×10^6 sperm/mL.
- Co-incubation:
 - Prepare the following experimental groups in parallel:
 - Control: Prepared spermatozoa alone.

- Oxidative Stress (OS) Control: Prepared spermatozoa co-incubated with activated neutrophils.
- **AZD5904** Treatment: Prepared spermatozoa co-incubated with activated neutrophils and **AZD5904**.
- Incubate all samples at 37°C in a 5% CO₂ atmosphere for 2 hours (T2) and 24 hours (T24).

Sperm Penetration Assay

This assay assesses the functional motility of sperm by measuring their ability to move through a viscous medium.

Materials:

- Methylcellulose or other viscous medium
- Capillary tubes
- Microscope with a calibrated eyepiece or imaging software
- Sperm samples from the in vitro OS model

Procedure:

- Fill capillary tubes with the viscous medium.
- Place the open end of the capillary tube into the sperm suspension.
- Incubate horizontally at 37°C for a defined period (e.g., 1 hour).
- Mount the capillary tube on a microscope slide.
- Count the number of sperm that have penetrated the viscous medium to specific distances (e.g., 1 cm and 2 cm) from the reservoir.
- Express the results as the number of sperm per field of view at each distance.

Sperm Motility Assay (Computer-Assisted Sperm Analysis - CASA)

CASA provides an objective assessment of various sperm motility parameters.

Materials:

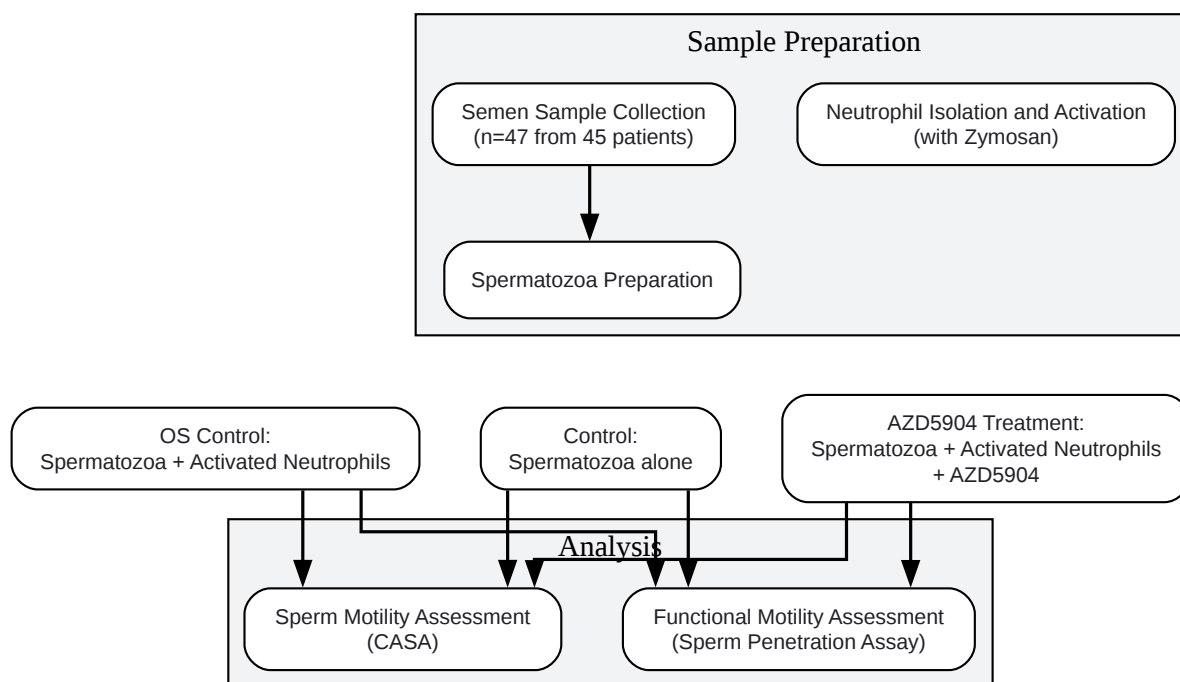
- Computer-Assisted Sperm Analysis (CASA) system with a microscope, camera, and analysis software
- Pre-warmed microscope slides and coverslips
- Sperm samples from the in vitro OS model

Procedure:

- At the 2-hour and 24-hour time points, place a small aliquot of the sperm suspension onto a pre-warmed microscope slide and cover with a coverslip.
- Place the slide on the heated stage of the CASA microscope.
- Analyze the sample according to the CASA system's instructions, capturing multiple fields to ensure a representative analysis.
- The software will automatically track individual sperm and calculate parameters such as:
 - Total motility (%)
 - Progressive motility (%)
 - Curvilinear velocity (VCL)
 - Straight-line velocity (VSL)
 - Average path velocity (VAP)

Experimental Workflow

The following diagram illustrates the experimental workflow for assessing the effect of **AZD5904** on sperm function in an in vitro oxidative stress model.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for in vitro assessment of **AZD5904**.

Conclusion

The myeloperoxidase inhibitor **AZD5904** shows promise in enhancing human sperm function, particularly in overcoming the negative effects of oxidative stress. The provided protocols offer a framework for researchers to further investigate the potential of **AZD5904** and similar compounds in the context of male infertility. While in vitro results are encouraging, further in vivo studies are necessary to validate these findings.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. AZD5904 [openinnovation.astrazeneca.com]
- 2. Myeloperoxidase inhibitor AZD5904 enhances human sperm function in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. How to use computer assisted semen sperm analysis system to evaluate analysis sperm quality? [casaspermanalysis.com]
- 4. researchgate.net [researchgate.net]
- 5. discovery.dundee.ac.uk [discovery.dundee.ac.uk]
- To cite this document: BenchChem. [Application Notes and Protocols for AZD5904 in Sperm Penetration and Motility Assays]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666224#azd5904-in-sperm-penetration-and-motility-assays]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com